

A Comprehensive Technical Guide to the Safe Handling of 1,4-Dibromobenzene-d4

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Compound of Interest

Compound Name: 1,4-Dibromobenzene-d4

Cat. No.: B1586059

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety and handling information for **1,4-Dibromobenzene-d4**, a deuterated aromatic compound. Adherence to these protocols is essential to ensure the safety of laboratory personnel and the protection of the environment.

Hazard Identification and Classification

1,4-Dibromobenzene-d4 is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound presents the following hazards:

- Skin Irritation: Causes skin irritation upon direct contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Tract Irritation: May cause respiratory irritation if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

While it is not classified as a carcinogen, mutagen, or reproductive toxicant, it may be harmful if swallowed.[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,4-Dibromobenzene-d4** is presented in the table below.

Property	Value
Chemical Formula	C ₆ D ₄ Br ₂
Molecular Weight	239.93 g/mol [5]
CAS Number	4165-56-4[1][2][5]
Appearance	Solid
Melting Point	88-90 °C[6]
Boiling Point	219 °C
Density	1.872 g/mL at 25 °C
Flash Point	100.0 °C (closed cup)
Isotopic Purity	≥98 atom % D

Exposure Controls and Personal Protection

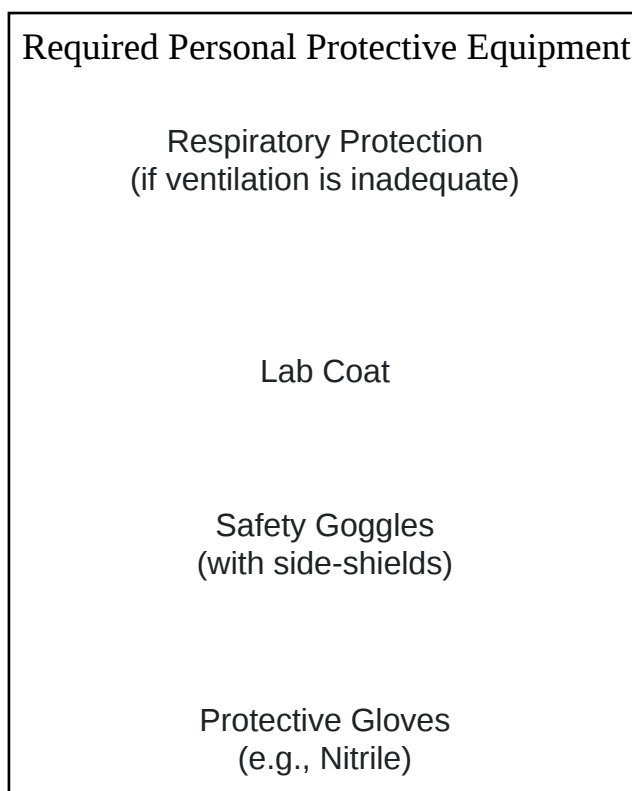
To minimize exposure risks, the following engineering controls and personal protective equipment (PPE) are mandatory when handling **1,4-Dibromobenzene-d4**.

Engineering Controls

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[1][2]
Local exhaust ventilation should be provided to control the emission of dust and vapors at the source.

Personal Protective Equipment (PPE)

A visual guide to the required PPE is provided below.



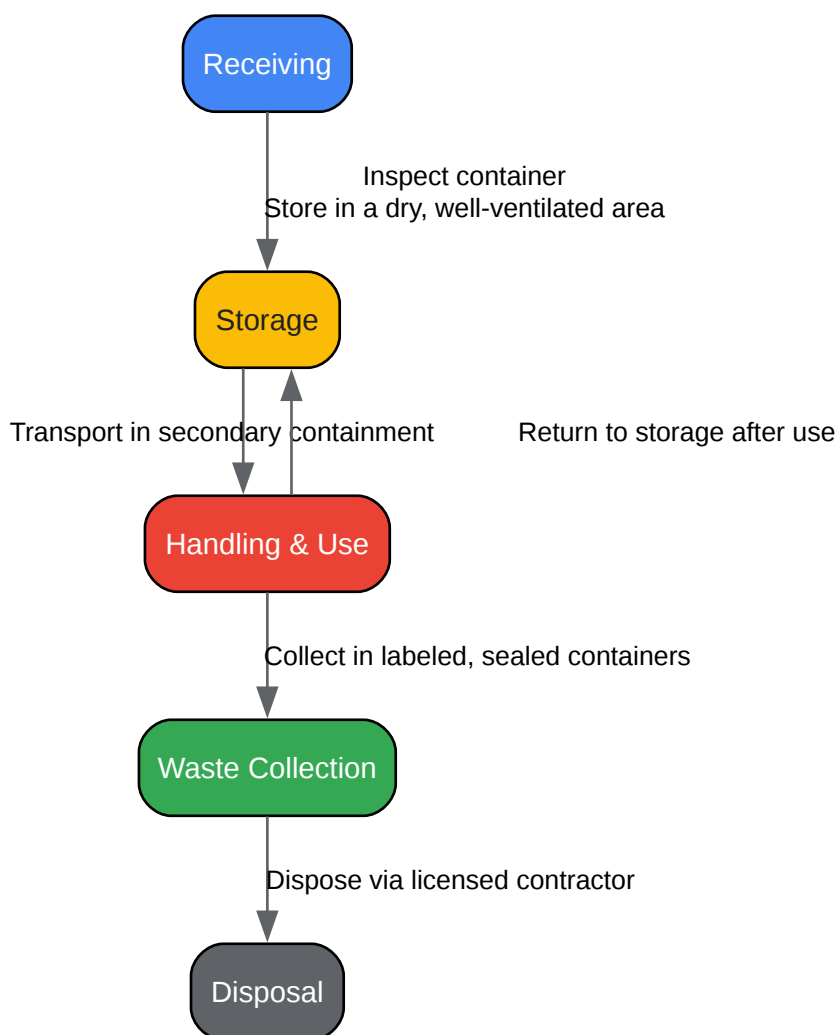
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Caption: Essential Personal Protective Equipment for Handling **1,4-Dibromobenzene-d4**.

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved standards.[3]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat.[1][3]
Wash hands thoroughly after handling.[1][2]
- Respiratory Protection: If ventilation is inadequate or dust is generated, wear a NIOSH-approved respirator.[1][2]

Safe Handling and Storage Procedures

A systematic approach to handling and storage is crucial for safety.



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Caption: Workflow for the Safe Handling and Disposal of **1,4-Dibromobenzene-d4**.

- Handling: Avoid contact with skin and eyes.[3] Avoid the formation of dust and aerosols.[3] Do not eat, drink, or smoke in work areas.[1][2]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[3] Store at room temperature away from light and moisture.[5]

First-Aid and Emergency Procedures

In the event of exposure or an accident, follow these first-aid measures and emergency protocols.

First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. ^[1] ^[3]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. ^[1] ^[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. ^[1] ^[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. ^[1] ^[3]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.^[3] Evacuate personnel to safe areas.^[3] Avoid dust formation and breathing vapors, mist, or gas.^[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.^[3] Do not let the product enter drains.^[3]
- Methods for Cleaning Up: Sweep up and shovel the material.^[3] Collect in a suitable, closed container for disposal.^[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[3]
- Hazardous Combustion Products: Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.^[3]

- Special Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[3]

Toxicological Information

While specific quantitative toxicological data for **1,4-Dibromobenzene-d4** is limited, the primary hazards are irritation to the skin, eyes, and respiratory system.[1][3] It is categorized as may be harmful if swallowed.[1][3]

Experimental Protocol: Dermal Irritation Assessment

The following is a generalized protocol for assessing the dermal irritation potential of a substance like **1,4-Dibromobenzene-d4**, based on standard OECD guidelines.

Objective: To determine the potential of **1,4-Dibromobenzene-d4** to cause skin irritation.

Materials:

- **1,4-Dibromobenzene-d4**
- Test subjects (e.g., rabbits, in vitro tissue models)
- Gauze patches
- Occlusive dressing
- Physiological saline
- Draize scoring system for skin reactions

Methodology:

- Preparation of Test Substance: Prepare a defined concentration of **1,4-Dibromobenzene-d4** in a suitable vehicle if necessary. For a solid, it may be moistened with a small amount of an inert vehicle to ensure good skin contact.
- Application:

- Apply a 0.5 g or 0.5 mL dose of the test substance to a small area (approximately 6 cm²) of the shaved skin of the test subject.
- Cover the application site with a gauze patch and secure it with an occlusive dressing.
- Exposure: The exposure period is typically 4 hours.
- Observation:
 - After the exposure period, remove the dressing and wash the treated area to remove any residual test substance.
 - Observe and score the skin reactions (erythema and edema) at 1, 24, 48, and 72 hours after patch removal.
- Data Analysis:
 - Calculate the mean score for erythema and edema for each observation period.
 - Classify the substance based on the scoring system (e.g., non-irritant, mild irritant, moderate irritant, severe irritant).

Disposal Considerations

Dispose of contaminated waste and unused product in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.^[3] Avoid release to the environment.^[3]

This guide is intended to provide comprehensive safety and handling information. It is not a substitute for a thorough understanding of the material's properties and the implementation of sound laboratory practices. Always consult the most recent Safety Data Sheet (SDS) before use.

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